

Application Notes: 2-Deoxyglucose in Viral Replication Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Deoxyglucose

CAS No.: 61-58-5

Cat. No.: B1219389

[Get Quote](#)

Introduction

2-Deoxy-D-glucose (2-DG) is a synthetic glucose analog where the 2-hydroxyl group is replaced by hydrogen.^[1] This structural modification allows it to be recognized and transported into cells by glucose transporters and phosphorylated by hexokinase to 2-deoxy-D-glucose-6-phosphate (2-DG-6-P). However, 2-DG-6-P cannot be further metabolized in the glycolytic pathway, leading to its intracellular accumulation and the inhibition of glycolysis.^{[2][3]} Many viruses reprogram the host cell's metabolism to favor glycolysis to meet the high energy and biosynthetic demands of replication.^{[4][5][6]} Consequently, 2-DG serves as a powerful tool for researchers to investigate the reliance of viruses on this metabolic pathway. Furthermore, as an analog of mannose, 2-DG also interferes with protein glycosylation, a critical process for the proper folding and function of many viral envelope proteins.^{[2][7]} These dual inhibitory functions make 2-DG a broad-spectrum antiviral agent and a valuable instrument in virology research.^{[2][6][8]}

Mechanism of Antiviral Action

The antiviral properties of 2-DG stem from three primary mechanisms:

- **Inhibition of Glycolysis:** Upon phosphorylation, 2-DG-6-P competitively inhibits key glycolytic enzymes like hexokinase and phosphoglucose isomerase.[2][7] This blockage halts the glycolytic flux, leading to the depletion of adenosine triphosphate (ATP), the cell's primary energy currency.[1][7][9] This energy starvation directly impedes the ATP-dependent processes of viral replication, assembly, and release.[10] It also limits the production of anabolic intermediates necessary for synthesizing new virions.[11]
- **Inhibition of N-linked Glycosylation:** Structurally, 2-DG is also an analog of D-mannose.[2][7] N-linked glycosylation is a crucial post-translational modification for many viral surface proteins, such as the spike protein of coronaviruses, which is essential for viral entry and infectivity.[11][12] 2-DG can be incorporated into growing oligosaccharide chains in the endoplasmic reticulum (ER) in place of mannose.[7] Due to the lack of the 2-hydroxyl group, this incorporation truncates the glycan chain, leading to misfolded and non-functional glycoproteins.[7] This results in the production of defective, non-infectious viral particles.[11][13] For example, in SARS-CoV-2, 2-DG treatment leads to unglycosylated spike proteins, compromising the infective potential of progeny virions.[4][11]
- **Induction of the Unfolded Protein Response (UPR):** The accumulation of misfolded or unfolded viral glycoproteins in the ER, caused by glycosylation inhibition, triggers a cellular stress pathway known as the Unfolded Protein Response (UPR).[7][14][15] The UPR aims to restore ER homeostasis by globally shutting down protein synthesis to reduce the protein load, upregulating chaperone proteins to aid in proper folding, and enhancing the degradation of misfolded proteins.[15][16] If the stress is prolonged and severe, the UPR can ultimately trigger apoptosis (programmed cell death).[15] By inducing the UPR, 2-DG can halt the production of new viral proteins, thereby blocking viral replication.[10][17]

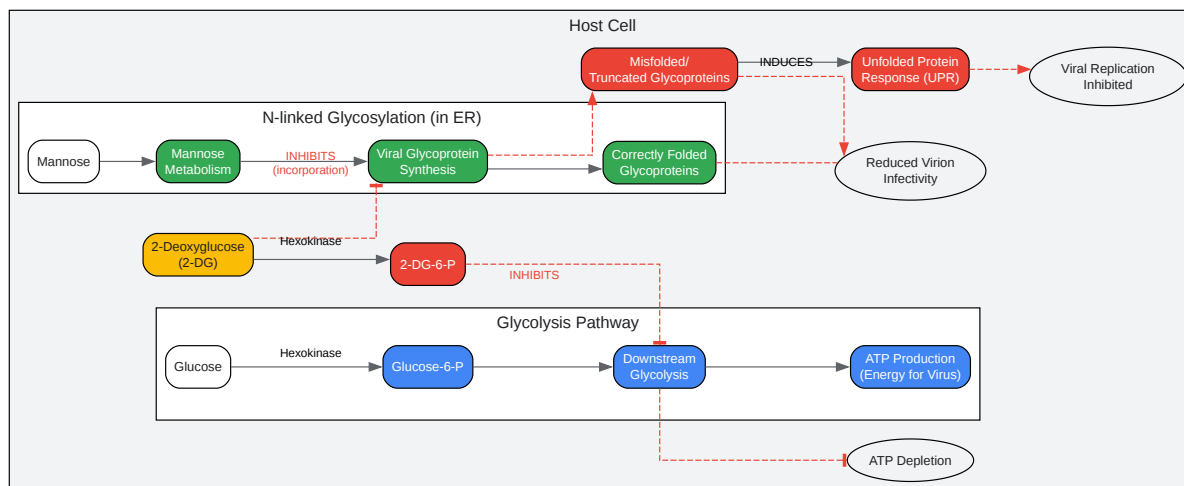
Data Presentation: Efficacy of 2-DG Against Various Viruses

The following tables summarize the quantitative effects of 2-DG on the replication of different viruses as reported in various in-vitro studies.

Virus	Cell Line	2-DG Concentration	Key Findings	Reference
SARS-CoV-2	Vero / Vero E6	0.5 mM - 5 mM	Significant inhibition of viral multiplication.	[7][11]
Vero E6	1 mM / 5 mM	Reduced virus-induced cytopathic effect (CPE).	[11]	
Caco-2	IC ₅₀ = 9.09 mM	Dose-dependent inhibition of viral replication.	[7]	
LLC-MK2	10 mM	Significant reduction in viral load at 24h post-infection.	[18]	
Human Coronavirus 229E	MRC5	0.32 mM & 1 mM	Significant reduction in viral load at 24h and 48h post-infection.	[18]
Avian Coronavirus	In vitro cells	3 mM & 10 mM	Lowered viral load by 1-2 logs.	[10]
Porcine Epidemic Diarrhea Virus (PEDV)	Vero	10 mM	Inhibits viral replication, induces UPR.	[7]
Hepatitis B Virus (HBV)	HepG2.2.15	1, 5, 10 mM	Significantly decreased intra- and extracellular HBV DNA and RNA.	[7]

Influenza A Virus (IAV)	A549 / MDCK	Dose-dependent	Significantly reduced viral titers by impairing vRNA synthesis.	[3]
Herpes Simplex Virus (HSV)	In vitro cells	Not specified	Inhibits cell fusion and glycosylation of viral glycoproteins.	[19]
Lymphocytic Choriomeningitis Virus (LCMV)	In vitro cells	Not specified	Potently reduces infectious particle production via glycosylation inhibition.	[20]

Mandatory Visualizations



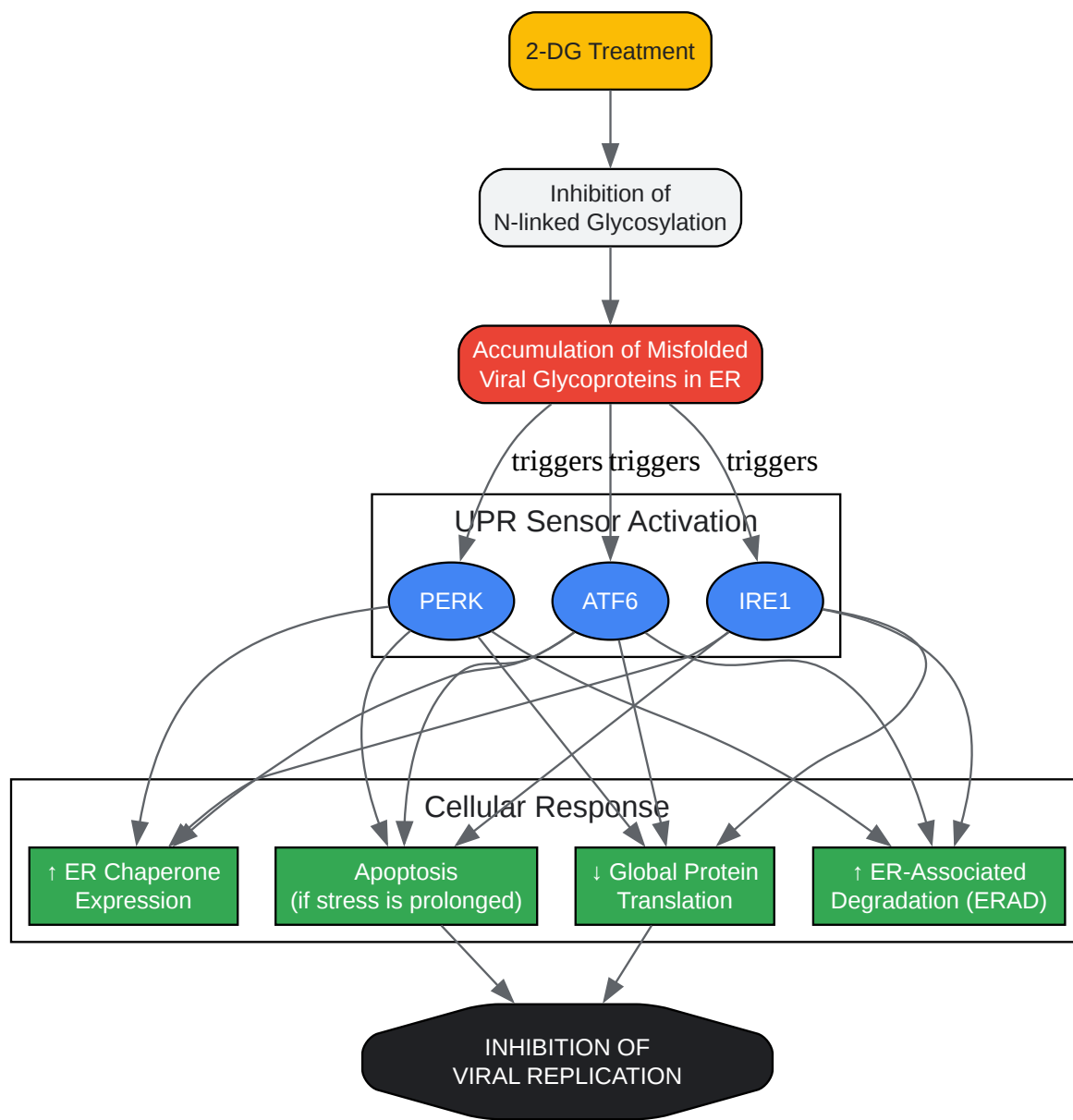
Mechanism of 2-Deoxyglucose (2-DG) Antiviral Action

[Click to download full resolution via product page](#)

Caption: Dual inhibitory mechanism of 2-DG on glycolysis and N-linked glycosylation.



Workflow for Assessing 2-DG Antiviral Activity



2-DG-Induced Unfolded Protein Response (UPR)

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. veterinarypaper.com [veterinarypaper.com]
- 2. 2-Deoxy-D-Glucose: A Novel Pharmacological Agent for Killing Hypoxic Tumor Cells, Oxygen Dependence-Lowering in Covid-19, and Other Pharmacological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Glycolytic interference blocks influenza A virus propagation by impairing viral polymerase-driven synthesis of genomic vRNA - PMC [pmc.ncbi.nlm.nih.gov]
- 4. biorxiv.org [biorxiv.org]
- 5. The Antiviral Effects of 2-Deoxy-D-glucose (2-DG), a Dual D-Glucose and D-Mannose Mimetic, against SARS-CoV-2 and Other Highly Pathogenic Viruses - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. news-medical.net [news-medical.net]
- 7. The Antiviral Effects of 2-Deoxy-D-glucose (2-DG), a Dual D-Glucose and D-Mannose Mimetic, against SARS-CoV-2 and Other Highly Pathogenic Viruses - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Antiviral Potential of 2-DG Used in Different Viral Infections | CoLab [colab.ws]
- 9. 2-Deoxy-D-Glucose and its Derivatives for the COVID-19 Treatment: An Update - PMC [pmc.ncbi.nlm.nih.gov]
- 10. lampidisfoundation.org [lampidisfoundation.org]
- 11. Glycolytic inhibitor 2-deoxy-d-glucose attenuates SARS-CoV-2 multiplication in host cells and weakens the infective potential of progeny virions - PMC [pmc.ncbi.nlm.nih.gov]
- 12. academic.oup.com [academic.oup.com]
- 13. Glycolytic inhibitor 2-deoxy-d-glucose attenuates SARS-CoV-2 multiplication in host cells and weakens the infective potential of progeny virions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Frontiers | The Role of Unfolded Protein Response in Coronavirus Infection and Its Implications for Drug Design [frontiersin.org]
- 15. Virus-induced ER stress and the unfolded protein response - PMC [pmc.ncbi.nlm.nih.gov]
- 16. journals.asm.org [journals.asm.org]
- 17. lampidisfoundation.org [lampidisfoundation.org]
- 18. Host-directed therapy with 2-deoxy-D-glucose inhibits human rhinoviruses, endemic coronaviruses, and SARS-CoV-2 - PMC [pmc.ncbi.nlm.nih.gov]

- [19. \[PDF\] Effects of 2-deoxyglucose, glucosamine, and mannose on cell fusion and the glycoproteins of herpes simplex virus | Semantic Scholar \[semanticscholar.org\]](#)
- [20. 2-Deoxy-D-glucose inhibits lymphocytic choriomeningitis virus propagation by targeting glycoprotein N-glycosylation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes: 2-Deoxyglucose in Viral Replication Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1219389/docs#application-notes-2-deoxyglucose-in-viral-replication-studies\]](https://www.benchchem.com/product/b1219389/docs#application-notes-2-deoxyglucose-in-viral-replication-studies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

